

Introduction: The Architectural Versatility of a Biphenyl Diol

Author: BenchChem Technical Support Team. **Date:** March 2026

Compound of Interest

Compound Name: 4,4-Bis(Hydroxymethyl)Biphenyl

Cat. No.: B8459437

[Get Quote](#)

4,4'-Bis(hydroxymethyl)biphenyl is a bifunctional organic compound featuring a rigid biphenyl core flanked by two reactive hydroxymethyl (-CH₂OH) groups. This unique structural arrangement, combining a hydrophobic aromatic backbone with hydrophilic, reactive termini, establishes it as a crucial building block and intermediate in diverse fields of chemical science. Its significance is particularly pronounced in polymer chemistry, where it serves as a monomer for high-performance materials, and in medicinal chemistry, where the biphenyl scaffold is a well-established pharmacophore in numerous therapeutic agents.^{[1][2]} This guide offers a comprehensive technical overview for researchers, scientists, and drug development professionals, detailing its fundamental properties, synthesis protocols, characterization, and key applications.

Key Identifiers:

- IUPAC Name: [4-[4-(hydroxymethyl)phenyl]phenyl]methanol^[3]
- Molecular Formula: C₁₄H₁₄O₂^{[3][4][5][6]}
- CAS Number: 1667-12-5^{[3][4][6]}

Physicochemical and Structural Properties

The properties of 4,4'-Bis(hydroxymethyl)biphenyl are a direct consequence of its molecular structure. The biphenyl system imparts rigidity and thermal stability, while the terminal alcohol groups are primary sites for chemical modification and polymerization.

Property	Value	Source(s)
Molecular Weight	214.26 g/mol	[3][4][6]
Appearance	White to light yellow crystalline powder/solid	[4]
Melting Point	191-192 °C	
Boiling Point	416.3 °C at 760 mmHg (Predicted)	
pKa	14.01 ± 0.10 (Predicted)	[4]
XLogP3	2.6	[3]

The molecule's planarity and potential for hydrogen bonding through its hydroxyl groups significantly influence its solid-state packing and solubility characteristics. It is sparingly soluble in water but demonstrates better solubility in organic solvents like tetrahydrofuran (THF) and hot acetone.[4][7]

Synthesis of 4,4'-Bis(hydroxymethyl)biphenyl: A Methodological Overview

The synthesis of 4,4'-Bis(hydroxymethyl)biphenyl is typically achieved through the reduction of corresponding dicarboxylic acids or their esters. The choice of starting material and reducing agent is critical for achieving high yield and purity.

Method 1: Reduction of 4,4'-Bis(methoxycarbonyl)biphenyl via Lithium Aluminum Hydride (LiAlH₄)

This is a robust and high-yielding method that relies on the powerful reducing capability of LiAlH₄ to convert the ester functional groups directly to primary alcohols.

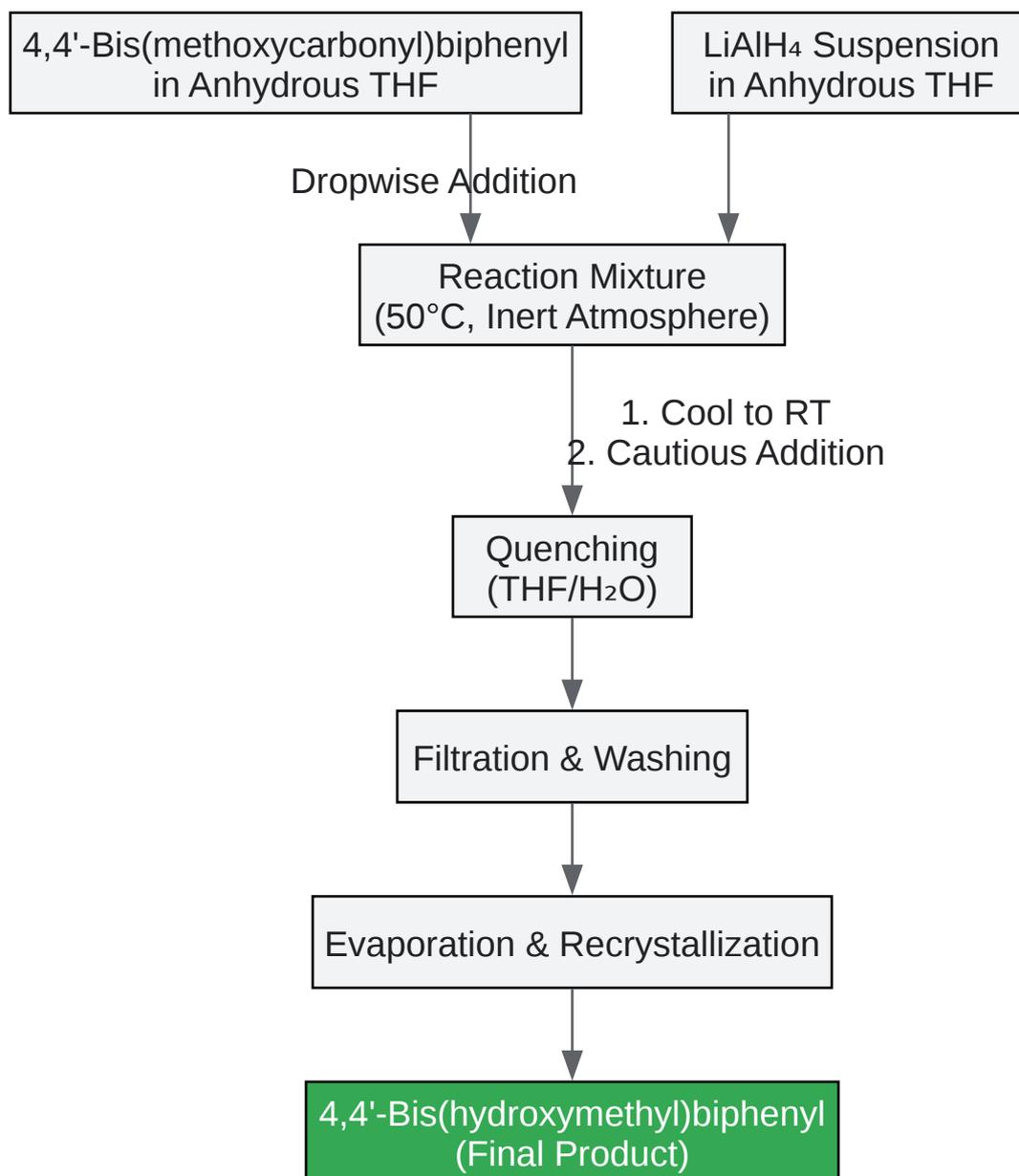
Causality and Experimental Rationale:

- **Choice of Reducing Agent:** LiAlH_4 is a potent, non-selective reducing agent necessary for the complete reduction of the stable ester groups. Its high reactivity requires the use of anhydrous solvents, such as tetrahydrofuran (THF), to prevent violent quenching with water.
- **Inert Atmosphere:** The reaction is conducted under an inert atmosphere (e.g., nitrogen or argon) to prevent LiAlH_4 from reacting with atmospheric moisture and oxygen.
- **Controlled Addition:** The ester solution is added dropwise to the LiAlH_4 suspension to manage the exothermic nature of the reaction.
- **Quenching:** After the reaction is complete, the excess LiAlH_4 is carefully destroyed ("quenched") by the slow addition of a THF/water mixture before workup.[7][8]

Detailed Experimental Protocol (LiAlH_4 Reduction)

- **Setup:** Equip a 2-liter flask with a mechanical stirrer, condenser, and an addition funnel. Ensure the system is under an inert atmosphere.
- **Reagent Preparation:** Suspend 789 mg (20.8 mmol) of LiAlH_4 in 150 ml of anhydrous THF in the reaction flask.[7][8]
- **Substrate Addition:** Dissolve 7.5 g (27.7 mmol) of 4,4'-bis(methoxycarbonyl)biphenyl in 500 ml of anhydrous THF, heating to 50°C. Add this solution dropwise to the LiAlH_4 suspension over 1 hour while maintaining the reaction temperature at 50°C.[7][8]
- **Reaction Completion:** Continue stirring at 50°C for an additional 30 minutes after the addition is complete.[7][8]
- **Quenching:** Cool the mixture to room temperature. Carefully and slowly add 15 ml of a THF/ H_2O (80:20) mixture to quench the excess LiAlH_4 . [7][8]
- **Isolation:** Filter the reaction mixture and wash the solid precipitate with anhydrous ethanol (3 x 100 ml).[7][8]
- **Purification:** Combine the filtrate and washings and evaporate to dryness under vacuum. Redissolve the residue in 100 ml of hot acetone (50°C), filter any insoluble material, dry the

solution over anhydrous Na_2SO_4 , and evaporate the solvent to yield the final product. A molar yield of approximately 96.6% can be expected.[7][8]



[Click to download full resolution via product page](#)

Fig 1. Synthesis workflow for 4,4'-Bis(hydroxymethyl)biphenyl.

Method 2: Saponification of 4,4'-Bis(acetoxymethyl)biphenyl

An alternative route involves the base-catalyzed hydrolysis (saponification) of the corresponding diacetate ester.

Causality and Experimental Rationale:

- **Reaction Type:** This is a standard ester hydrolysis reaction. Sodium hydroxide (NaOH) acts as a base to hydrolyze the acetate esters, yielding the diol and sodium acetate as a byproduct.
- **Solvent System:** Ethanol is used as a co-solvent to facilitate the mixing of the aqueous NaOH solution and the organic biphenyl derivative.[9]

This method is effective if 4,4'-bis(acetoxymethyl)biphenyl is a more readily available or cost-effective starting material than the corresponding dicarboxylate.[9]

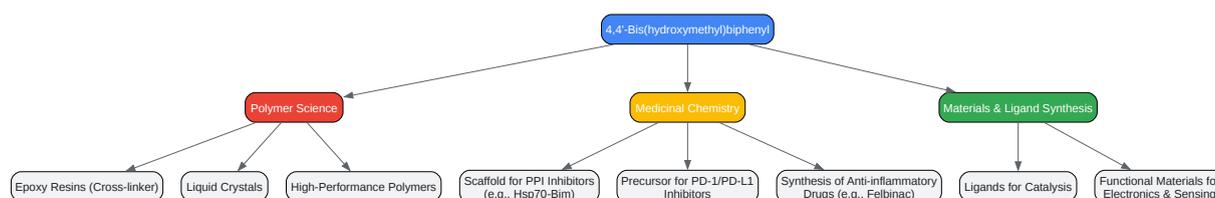
Spectroscopic and Analytical Characterization

Confirmation of the structure and purity of 4,4'-Bis(hydroxymethyl)biphenyl is achieved through standard spectroscopic techniques. Spectral data for this compound are available in public databases such as PubChem.[3]

- **Nuclear Magnetic Resonance (NMR) Spectroscopy:**
 - ¹H NMR: The spectrum is expected to show distinct signals for the aromatic protons on the biphenyl rings, a singlet for the four methylene protons (-CH₂-), and a broad singlet for the two hydroxyl protons (-OH), which may exchange with D₂O.
 - ¹³C NMR: The spectrum will display signals for the non-equivalent aromatic carbons and a characteristic signal for the aliphatic methylene carbon (-CH₂OH) around 65 ppm.
- **Infrared (IR) Spectroscopy:** Key vibrational bands include a broad O-H stretch (approx. 3200-3400 cm⁻¹), aromatic C-H stretches (approx. 3000-3100 cm⁻¹), aliphatic C-H stretches (approx. 2850-2950 cm⁻¹), and aromatic C=C stretches (approx. 1500-1600 cm⁻¹).[3]
- **Mass Spectrometry (MS):** GC-MS analysis will show the molecular ion peak (m/z = 214), along with characteristic fragmentation patterns corresponding to the loss of water and hydroxymethyl groups.[3]

Applications in Research and Drug Development

The rigid, well-defined geometry of the biphenyl core combined with the reactive hydroxyl groups makes this molecule a versatile platform for various applications.



[Click to download full resolution via product page](#)

Fig 2. Key application areas derived from the core structure.

- **Polymer and Materials Science:** As a diol, it is an excellent monomer for producing polyesters and polyurethanes. It is also used as a cross-linking agent in epoxy resin formulations, where it enhances thermal stability and chemical resistance by creating a rigid, three-dimensional network.[4] Its rod-like structure makes it a valuable component in the synthesis of liquid crystals.[4]
- **Medicinal Chemistry and Drug Discovery:** The biphenyl moiety is a privileged scaffold in drug design. 4,4'-Bis(hydroxymethyl)biphenyl serves as a precursor for more complex molecules.
 - **Anti-inflammatory Drugs:** It is a key intermediate in the synthesis of non-steroidal anti-inflammatory drugs (NSAIDs) like Felbinac.[1]
 - **Oncology:** The biphenyl scaffold is central to the design of small-molecule inhibitors targeting protein-protein interactions (PPIs). Recent research highlights the development

of biphenyl derivatives as inhibitors of the Hsp70-Bim interaction in chronic myeloid leukemia and the PD-1/PD-L1 immune checkpoint pathway in cancer therapy.[10][11] The hydroxymethyl groups provide convenient handles for derivatization to explore structure-activity relationships (SAR).

- **Ligand Design:** The bipyridine analogue, 4,4'-Bis(hydroxymethyl)-2,2'-bipyridyl, which shares the same functional handles, is widely used to create complex ligands. These ligands can coordinate with metal ions, forming catalysts and functional materials for electronics and sensing applications.[2] This highlights the utility of the bis(hydroxymethyl) functionalization pattern in creating advanced materials.

Safety, Handling, and Storage

Proper handling of 4,4'-Bis(hydroxymethyl)biphenyl is essential in a laboratory setting. The compound should be managed according to the information provided in its Safety Data Sheet (SDS).

Hazard Category	GHS Information
Pictogram	GHS05 (Corrosion), GHS07 (Harmful/Irritant)
Signal Word	Danger
Hazard Statements	H318: Causes serious eye damage.[3]H302: Harmful if swallowed.[12]H315: Causes skin irritation.[12]H319: Causes serious eye irritation.[12]H335: May cause respiratory irritation.[12]
Precautionary Statements	P261: Avoid breathing dust.[12]P280: Wear protective gloves/eye protection/face protection.[3]P305+P354+P338: IF IN EYES: Immediately rinse with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[3]

- **Handling:** Use in a well-ventilated area or under a chemical fume hood.[13][14] Avoid contact with skin, eyes, and clothing. Standard personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, is required.[13]

- Storage: Store in a tightly closed container in a cool, dry place at room temperature.[12]
- Disposal: Dispose of waste material in accordance with local, state, and federal regulations. [13][15]

Conclusion

4,4'-Bis(hydroxymethyl)biphenyl is more than a simple chemical; it is a versatile and enabling platform molecule. Its well-defined structure provides a rigid scaffold, while its terminal hydroxyl groups offer gateways for a multitude of chemical transformations. For researchers in materials science, it is a key to enhancing polymer properties. For scientists in drug development, it is a foundational building block for creating novel therapeutics targeting critical disease pathways. A thorough understanding of its synthesis, properties, and safe handling is paramount to unlocking its full potential in advanced scientific applications.

References

- PrepChem.com. (n.d.). Synthesis of 4,4'-bis (hydroxymethyl) biphenyl. Retrieved from [\[Link\]](#)
- PrepChem.com. (n.d.). Synthesis of METHOD D. 4,4'-BIS(HYDROXYMETHYL)BIPHENYL. Retrieved from [\[Link\]](#)
- National Center for Biotechnology Information. (n.d.). 4,4'-Bis(hydroxymethyl)biphenyl. PubChem Compound Database. Retrieved from [\[Link\]](#)
- MilliporeSigma. (n.d.). 4,4'-Bis(hydroxymethyl)biphenyl | 1667-12-5. Retrieved from [\[Link\]](#)
- PubChemLite. (n.d.). 4,4'-bis(hydroxymethyl)biphenyl (C14H14O2). Retrieved from [\[Link\]](#)
- Google Patents. (n.d.). CN107602339B - Method for synthesizing 4-hydroxymethyl biphenyl.
- Doron Scientific. (2023). 4,4'-Bis(hydroxymethyl)biphenyl. Retrieved from [\[Link\]](#)
- Royal Society of Chemistry. (n.d.). Supporting Information CONTENT. Retrieved from [\[Link\]](#)
- Ivy Fine Chemicals. (n.d.). Bis(hydroxymethyl)biphenyl [CAS: 1667-12-5]. Retrieved from [\[Link\]](#)

- HE Hai-ou, YANG Xue-yan, WU Fan-hong. (2011). Synthesis of 4,4'-Bis(alkoxy/phenoxy-methyl biphenyl). Journal of East China University of Science and Technology.
- Google Patents. (n.d.). CN111606784A - Synthetic method of 4, 4' -dihydroxybiphenyl.
- ResearchGate. (n.d.). Experimental and Theoretical Characterization of the Crystal Structure of 4,4-dimethoxy-1,1-biphenyl (4-DMB). Retrieved from [[Link](#)]
- NINGBO INNO PHARMCHEM CO.,LTD. (2026). The Role of 4,4'-Bis(hydroxymethyl)-2,2'-bipyridyl in Advanced Chemical Synthesis. Retrieved from [[Link](#)]
- PubMed. (2024). Discovery of Biphenyl Derivatives to Target Hsp70-Bim Protein-Protein Interaction in Chronic Myeloid Leukemia by Scaffold Hopping Strategy. Retrieved from [[Link](#)]
- ResearchGate. (2025). Progress in the Research and Development of Biphenyl Small Molecules Targeting PD-1/PD-L1 as Potential Antitumor Drug Candidates. Retrieved from [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

1. CN107602339B - Method for synthesizing 4-hydroxymethyl biphenyl - Google Patents [patents.google.com]
2. nbinno.com [nbinno.com]
3. 4,4'-Bis(hydroxymethyl)biphenyl | C₁₄H₁₄O₂ | CID 611786 - PubChem [pubchem.ncbi.nlm.nih.gov]
4. Page loading... [wap.guidechem.com]
5. PubChemLite - 4,4'-bis(hydroxymethyl)biphenyl (C₁₄H₁₄O₂) [pubchemlite.lcsb.uni.lu]
6. ivychem.com [ivychem.com]
7. prepchem.com [prepchem.com]
8. 4,4'-Bis(hydroxymethyl)biphenyl | 1667-12-5 [chemicalbook.com]

- [9. prepchem.com \[prepchem.com\]](#)
- [10. Discovery of Biphenyl Derivatives to Target Hsp70-Bim Protein-Protein Interaction in Chronic Myeloid Leukemia by Scaffold Hopping Strategy - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [11. researchgate.net \[researchgate.net\]](#)
- [12. 4,4'-Bis\(hydroxymethyl\)biphenyl | 1667-12-5 \[sigmaaldrich.com\]](#)
- [13. fishersci.com \[fishersci.com\]](#)
- [14. assets.thermofisher.com \[assets.thermofisher.com\]](#)
- [15. fishersci.com \[fishersci.com\]](#)
- To cite this document: BenchChem. [Introduction: The Architectural Versatility of a Biphenyl Diol]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b8459437#4-4-bis-hydroxymethyl-biphenyl-structure-and-molecular-weight\]](https://www.benchchem.com/product/b8459437#4-4-bis-hydroxymethyl-biphenyl-structure-and-molecular-weight)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com